

Application Note: Tracing the Krebs Cycle with Fumaric Acid- $^{13}\text{C}_4$

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Compound of Interest

Compound Name: Fumaric acid- $^{13}\text{C}_4$

Cat. No.: B583581

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for tracing the Krebs cycle (also known as the Citric Acid Cycle or TCA cycle) using Fumaric acid- $^{13}\text{C}_4$ as a stable isotope tracer. It outlines the experimental workflow, from cell culture and labeling to metabolite extraction and analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.

Principle of the Method

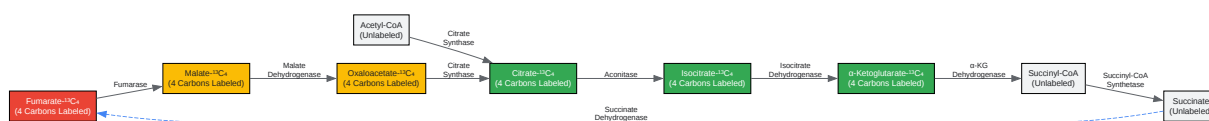
Stable isotope tracing is a powerful technique used to investigate metabolic pathways.^[1] By supplying cells with a substrate labeled with a heavy isotope, such as ^{13}C , researchers can track the path of the labeled atoms as they are incorporated into downstream metabolites.^{[1][2][3]}

Fumaric acid is a key intermediate in the Krebs cycle.^{[4][5][6]} Introducing Fumaric acid- $^{13}\text{C}_4$, where all four carbon atoms are the ^{13}C isotope, allows for the direct investigation of the latter half of the cycle and any reverse reactions. As the $^{13}\text{C}_4$ -fumarate is metabolized, the labeled carbons are incorporated into subsequent intermediates, including malate, oxaloacetate, citrate, and glutamate.^{[7][8]} Analyzing the mass isotopologue distribution (MID) of these

metabolites via mass spectrometry or NMR reveals the activity of the Krebs cycle and related pathways.[1][9]

Metabolic Pathway of $^{13}\text{C}_4$ -Fumarate in the Krebs Cycle

The diagram below illustrates the entry of $^{13}\text{C}_4$ -Fumarate into the Krebs cycle and the subsequent labeling of downstream metabolites.

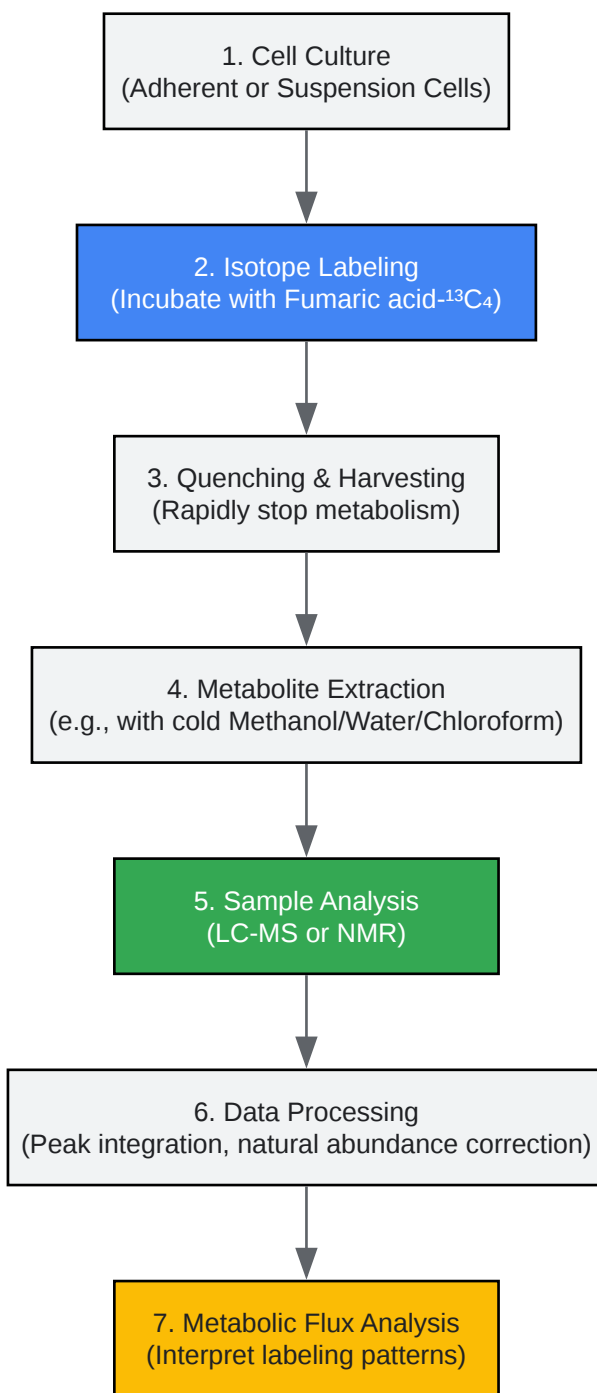


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Caption: Pathway of $^{13}\text{C}_4$ -Fumarate through the Krebs cycle.

Experimental Workflow

The overall experimental process involves several key stages, from sample preparation to data analysis.



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References

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